

Technical Guide: 1-methyl-1H-imidazole-4-sulfonyl chloride

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Compound of Interest

Compound Name: 1-methyl-1H-imidazole-4-sulfonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on **1-methyl-1H-imidazole-4-sulfonyl chloride**, a heterocyclic sulfonyl chloride of interest in organic synthesis and drug discovery. Due to its reactive nature, understanding its physical and chemical properties, particularly its solubility, is crucial for its effective application in research and development.

Core Compound Properties

1-methyl-1H-imidazole-4-sulfonyl chloride is a solid, white to off-white compound with a molecular formula of $C_4H_5ClN_2O_2S$ and a molecular weight of 180.61 g/mol ^{[1][2][3]} It is sensitive to moisture and should be stored in an inert atmosphere, preferably in a freezer at temperatures under -20°C ^{[2][3]}

Property	Value	Source
Molecular Formula	C4H5ClN2O2S	[1][3]
Molecular Weight	180.61 g/mol	[1][3]
Appearance	Solid, White to Off-White	[2][3]
Melting Point	88-91°C	[3]
Boiling Point (Predicted)	366.9 ± 15.0 °C	[3]
Density (Predicted)	1.60 ± 0.1 g/cm ³	[3]
CAS Number	137049-00-4	[1][3]

Solubility Data

Quantitative solubility data for **1-methyl-1H-imidazole-4-sulfonyl chloride** in a range of common laboratory solvents is not readily available in published literature. However, qualitative data and general principles for related compounds provide valuable guidance.

Qualitative Solubility:

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[2][3]
Water	Expected to be poorly soluble and reactive[4][5]
Common Organic Solvents	Varies; sulfonyl chlorides often exhibit solubility in aprotic organic solvents.

General Considerations for Sulfonyl Chloride and Imidazole Solubility:

- **Sulfonyl Chlorides:** Generally, sulfonyl chlorides exhibit low solubility in water and can be prone to hydrolysis.[4][5] Their solubility in organic solvents is influenced by the nature of the organic substituent.

- Imidazoles: The solubility of imidazole derivatives is highly dependent on the substituents. While imidazole itself is soluble in water and polar organic solvents, the addition of larger, nonpolar groups can significantly decrease aqueous solubility.

Experimental Protocol: Determination of Solubility

The following is an adapted protocol for determining the solubility of **1-methyl-1H-imidazole-4-sulfonyl chloride**, based on general laboratory methods.

Objective: To determine the approximate solubility of **1-methyl-1H-imidazole-4-sulfonyl chloride** in a selected solvent at a specific temperature.

Materials:

- **1-methyl-1H-imidazole-4-sulfonyl chloride**
- Selected solvent (e.g., DMSO, acetonitrile, dichloromethane, ethyl acetate)
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Constant temperature shaker/incubator
- Filtration apparatus (e.g., syringe filters, 0.45 µm)
- Analytical instrument for quantification (e.g., HPLC-UV, NMR)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-methyl-1H-imidazole-4-sulfonyl chloride** to a series of vials.
 - To each vial, add a known volume of the selected solvent.
 - Securely cap the vials to prevent solvent evaporation and exposure to moisture.

- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). A preliminary time-course study can determine the optimal equilibration time.
- Sample Preparation for Analysis:
 - Allow the vials to stand undisturbed at the constant temperature to allow undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the supernatant through a 0.45 µm syringe filter to remove any remaining solid particles.
- Quantification:
 - Dilute the filtered solution with a known volume of an appropriate solvent to bring the concentration within the linear range of the analytical method.
 - Analyze the diluted solution using a validated analytical method (e.g., HPLC-UV, NMR with an internal standard) to determine the concentration of the dissolved compound.
- Calculation:
 - Calculate the solubility in the desired units (e.g., mg/mL, g/100mL) based on the measured concentration and the dilution factor.

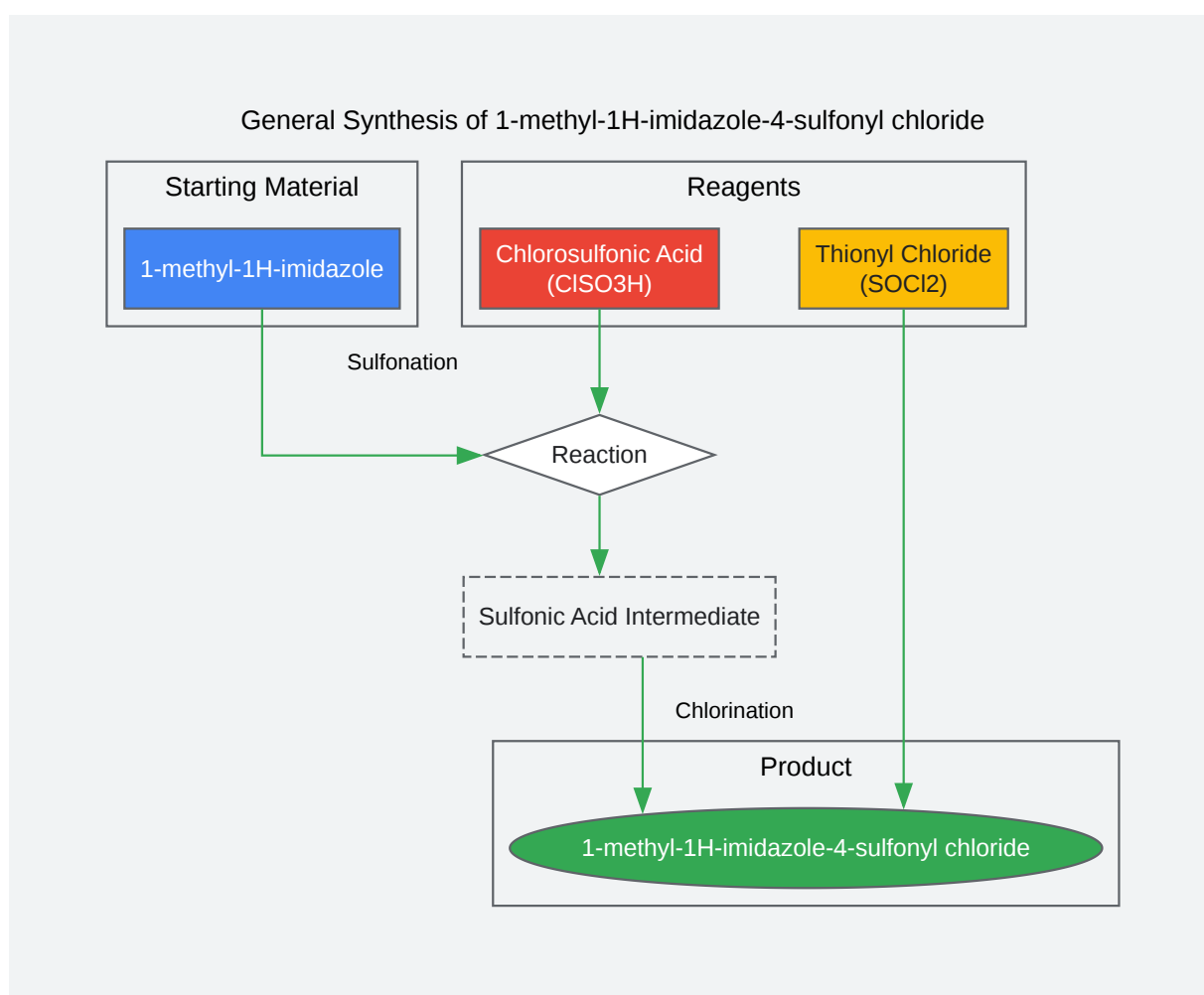
Safety Precautions:

- **1-methyl-1H-imidazole-4-sulfonyl chloride** is a corrosive and moisture-sensitive compound. Handle it in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Avoid inhalation of dust and contact with skin and eyes.

Synthesis Workflow

As no specific signaling pathways involving **1-methyl-1H-imidazole-4-sulfonyl chloride** are documented, a representative synthesis workflow for this class of compounds is provided below. This diagram illustrates a common method for the preparation of heterocyclic sulfonyl chlorides.



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Caption: General synthesis pathway for **1-methyl-1H-imidazole-4-sulfonyl chloride**.

This guide provides a foundational understanding of **1-methyl-1H-imidazole-4-sulfonyl chloride** based on currently available information. Further experimental investigation is required to establish a comprehensive quantitative solubility profile and to explore its potential applications in various signaling pathways and drug development workflows.

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